

Personal protective equipment for handling Acat-IN-8

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Compound of Interest

Compound Name: Acat-IN-8
Cat. No.: B11930456

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Essential Safety and Handling Guide for Acat-IN-8

For researchers, scientists, and drug development professionals, the proper handling of chemical compounds is paramount to ensure laboratory safety and experimental integrity. This guide provides essential, immediate safety and logistical information for the handling of **Acat-IN-8**, a potent acyl-Coenzyme A:cholesterol acyltransferase (ACAT) inhibitor.

Chemical and Hazard Identification

Acat-IN-8 is identified as a sulfonylaminocarbonyl derivative.^[1] According to its Safety Data Sheet (SDS), it is classified as harmful if swallowed (Acute toxicity, Oral, Category 4) and very toxic to aquatic life with long-lasting effects (Acute aquatic toxicity, Category 1 and Chronic aquatic toxicity, Category 1).^[2]

Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **Acat-IN-8** to minimize exposure and ensure personal safety.^[2]

PPE Category	Specific Recommendation
Eye Protection	Safety goggles with side-shields
Hand Protection	Protective gloves
Skin and Body	Impervious clothing, such as a lab coat
Respiratory	A suitable respirator should be used

Handling and Storage Protocols

Proper handling and storage are critical to maintain the stability of **Acat-IN-8** and prevent accidental exposure.

Handling:

- Avoid all contact with eyes and skin.[\[2\]](#)
- Do not inhale dust or aerosols; handle in a well-ventilated area, preferably with appropriate exhaust ventilation.[\[2\]](#)
- Refrain from eating, drinking, or smoking in the handling area.[\[2\]](#)
- Thoroughly wash hands and any exposed skin after handling.[\[2\]](#)

Storage:

- Store in a tightly sealed container.[\[2\]](#)
- Keep in a cool, well-ventilated location away from direct sunlight and ignition sources.[\[2\]](#)
- Recommended storage temperatures are -20°C for the powdered form and -80°C when in solvent.[\[2\]](#)

Emergency and First Aid Procedures

In the event of exposure, immediate and appropriate first aid is crucial.[\[2\]](#)

Exposure Route	First Aid Measures
Eye Contact	Immediately flush eyes with large amounts of water, holding eyelids open. Remove contact lenses if present. Seek prompt medical attention.
Skin Contact	Rinse the affected skin area thoroughly with plenty of water. Remove contaminated clothing and shoes. Call a physician.
Inhalation	Move the individual to fresh air. If breathing is difficult, administer cardiopulmonary resuscitation (CPR), avoiding mouth-to-mouth resuscitation.
Ingestion	Wash out the mouth with water. Do NOT induce vomiting. Seek immediate medical attention.

Spill and Disposal Management

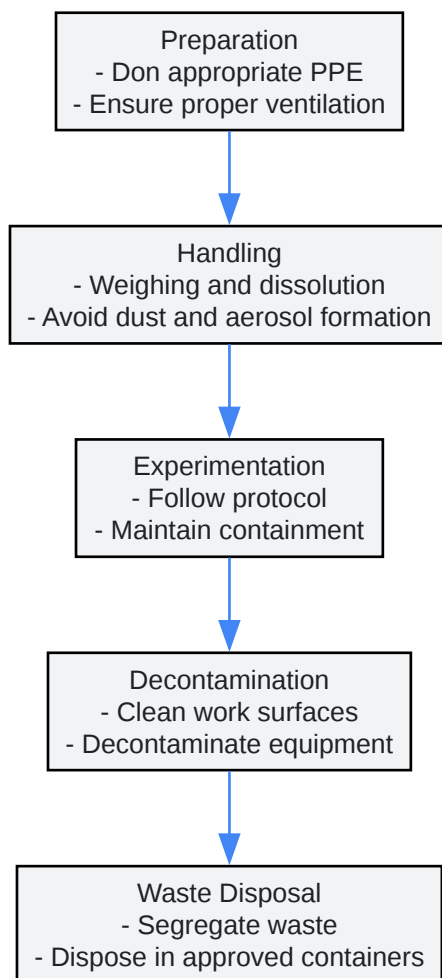
Accidental spills and waste require careful management to mitigate environmental contamination and personal exposure.

Spill Response:

- Use full personal protective equipment during cleanup.[\[2\]](#)
- Avoid breathing vapors, mist, or dust.[\[2\]](#)
- Ensure adequate ventilation and evacuate personnel to safe areas.[\[2\]](#)
- Collect any spillage to prevent release into the environment.[\[2\]](#)

Disposal:

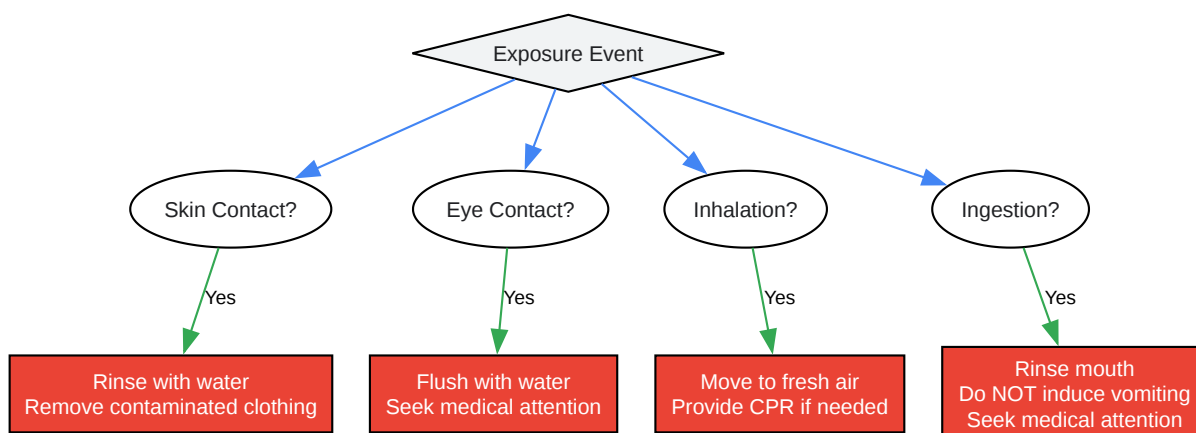
- Dispose of **Acat-IN-8** and its container at an approved waste disposal facility.[\[2\]](#)
- Prevent the product from entering drains, water courses, or the soil.[\[2\]](#)

Operational Workflow for Handling **Acat-IN-8**

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Caption: A step-by-step workflow for the safe handling of **Acat-IN-8**.

Emergency Response Logic



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Caption: Decision-making flow for first aid response to **Acat-IN-8** exposure.

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References

- 1. file.medchemexpress.com [file.medchemexpress.com]
- 2. ACAT-IN-8|199984-35-5|MSDS [dcchemicals.com]
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